

A Comprehensive Technical Guide to Rhodium Oxides: CAS Numbers and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium oxide

Cat. No.: B082144

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information regarding the Chemical Abstracts Service (CAS) numbers and comprehensive safety data for two common forms of **rhodium oxide**: Rhodium(III) oxide and Rhodium(IV) oxide. This document is intended to serve as an essential resource for laboratory personnel and researchers engaged in activities involving these compounds.

Chemical Identification and Physical Properties

Rhodium oxides are inorganic compounds of rhodium and oxygen. The two most prevalent forms are Rhodium(III) oxide (Rh_2O_3) and Rhodium(IV) oxide (RhO_2). Their identification and key physical and chemical properties are summarized below.

Table 1: Chemical Identification of **Rhodium Oxides**

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Synonyms
Rhodium(III) oxide	12036-35-0[1][2][3]	Rh ₂ O ₃	253.81[1][2]	Dirhodium trioxide, Rhodium sesquioxide[2]
Rhodium(IV) oxide	12137-27-8[4][5][6][7]	RhO ₂	134.90[4]	Rhodium dioxide[4]

Table 2: Physical and Chemical Properties of **Rhodium Oxides**

Property	Rhodium(III) oxide (CAS: 12036-35-0)	Rhodium(IV) oxide (CAS: 12137-27-8)
Appearance	Grayish-black or black powder[8]	Black crystalline solid[7][9]
Odor	Odorless[8]	Not available
Melting Point	1100 °C (decomposes)[8]	1050 °C (decomposes)[7][9]
Density	8.2 g/cm ³ [2]	7.2 g/cm ³ [7][9]
Solubility	Insoluble in water and acids[3]	Insoluble in water and aqua regia[7]
Stability	Stable under normal conditions[8]	Stable under normal conditions

Safety and Hazard Information

Understanding the potential hazards associated with **rhodium oxides** is crucial for ensuring laboratory safety. The following tables summarize the GHS classification and potential health effects.

Table 3: GHS Hazard Classification

Compound	GHS Pictograms	Signal Word	Hazard Statements
Rhodium(III) oxide	Warning	H315: Causes skin irritation H319: Causes serious eye irritation[10]	
Rhodium(IV) oxide	Not classified as hazardous according to GHS[9][11]	No signal word[9]	None[9]

Table 4: Summary of Potential Health Effects and First Aid Measures

Exposure Route	Rhodium(III) oxide (CAS: 12036-35-0)	Rhodium(IV) oxide (CAS: 12137-27-8)	First Aid Measures
Inhalation	May cause respiratory tract irritation.[12] Chronic inhalation may lead to respiratory sensitization.[8]	May cause respiratory irritation.	Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[9][12]
Skin Contact	Causes skin irritation.[10]	May cause mild skin irritation.[13]	Wash off immediately with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[8][12]
Eye Contact	Causes serious eye irritation.[10]	May cause eye irritation.[13]	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[8][12]
Ingestion	May cause gastrointestinal irritation.[12]	May be harmful if swallowed.[13]	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9][12]

Occupational Exposure Limits

Adherence to established occupational exposure limits is essential to minimize health risks.

Table 5: Occupational Exposure Limits for Rhodium Compounds

Organization	Limit Value (as Rh)	Notes
OSHA (PEL)	0.1 mg/m ³	Respirable fraction[8]
ACGIH (TLV)	1 mg/m ³	[8]
NIOSH (REL)	0.1 mg/m ³ (TWA)	[3]
NIOSH (IDLH)	100 mg/m ³	[3]

Handling, Storage, and Disposal

Proper handling and storage procedures are critical for the safe use of **rhodium oxides**.

Table 6: Handling and Storage Recommendations

Aspect	Recommendation
Ventilation	Use in a well-ventilated area, preferably in a chemical fume hood.[8]
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat. For operations that may generate dust, a NIOSH-approved respirator is recommended.[8][12]
Handling Practices	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[8][14]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from combustible materials and incompatible substances such as strong reducing agents.[12][15]
Spill and Leak Procedures	For minor spills, sweep up the material, avoiding dust generation, and place it in a suitable, sealed container for disposal. For major spills, evacuate the area and follow emergency procedures.[14]
Disposal	Dispose of waste in accordance with local, state, and federal regulations. Due to its value, recovery and recycling are often preferred.[4]

Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the safety testing of **rhodium oxides** are not readily available in the public domain, established methodologies for similar materials can be adapted.

Acute Inhalation Toxicity Assessment

The OECD Test Guideline 403 for Acute Inhalation Toxicity provides a standardized method for assessing the potential hazards of inhaled substances.[16][17][18]

Methodology Overview:

- **Test Substance Preparation:** The **rhodium oxide** powder is aerosolized to create a respirable atmosphere within an inhalation chamber. Particle size distribution is characterized to ensure it is within the desired range for inhalation.[19]
- **Animal Model:** Typically, young adult rats are used.[16]
- **Exposure:** Animals are exposed to a specific concentration of the test substance for a defined period (usually 4 hours). Both nose-only and whole-body exposure systems can be used, with nose-only being preferred for aerosols.[19][20]
- **Observation:** Following exposure, animals are observed for at least 14 days for signs of toxicity, morbidity, and mortality. Body weight is monitored regularly.[16]
- **Pathology:** At the end of the observation period, a gross necropsy is performed on all animals.
- **Data Analysis:** The median lethal concentration (LC50) is calculated, which is the concentration of the substance that is lethal to 50% of the test animals.

In Vitro Cytotoxicity Assessment

In vitro assays are valuable for initial screening of the cytotoxic potential of nanoparticles. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a common method.[21][22]

Methodology Overview:

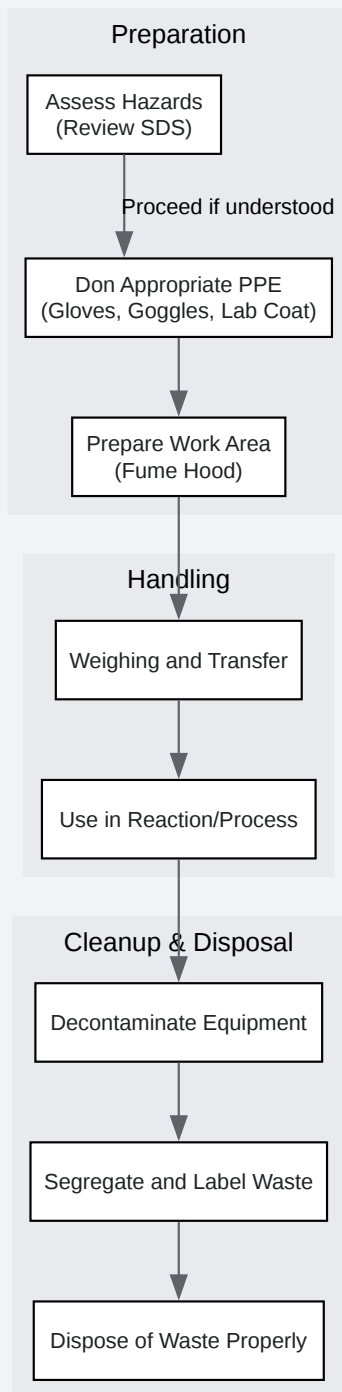
- **Cell Culture:** A suitable human cell line (e.g., lung epithelial cells) is cultured in a 96-well plate.[22]
- **Nanoparticle Preparation:** A stock solution of **rhodium oxide** nanoparticles is prepared and dispersed in the cell culture medium at various concentrations.

- **Cell Treatment:** The cultured cells are exposed to the different concentrations of the nanoparticle suspension for a specific duration (e.g., 24 hours).[\[22\]](#)
- **MTT Assay:** After the exposure period, the MTT reagent is added to each well. Viable cells with active mitochondria will reduce the yellow MTT to a purple formazan product.[\[22\]](#)
- **Data Acquisition:** The amount of formazan produced is proportional to the number of viable cells. The absorbance of the formazan solution is measured using a spectrophotometer.
- **Data Analysis:** Cell viability is expressed as a percentage of the control (untreated) cells. The concentration that causes a 50% reduction in cell viability (IC₅₀) can be determined.

Visualized Workflows and Relationships

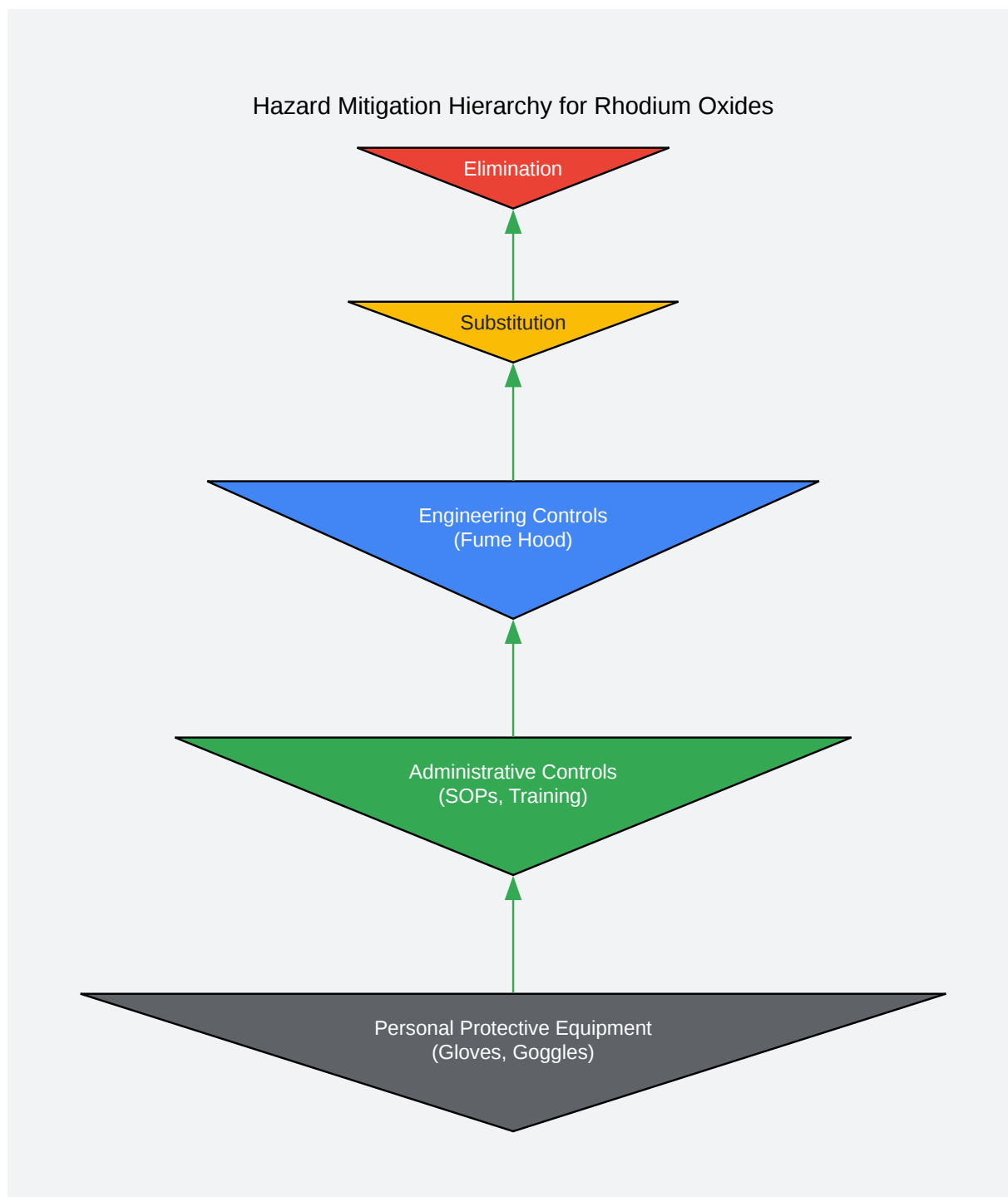
General Handling Workflow for Rhodium Oxide Powders

General Handling Workflow for Rhodium Oxide Powders

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the standard operating procedure for safely handling **rhodium oxide** powders in a laboratory setting.

Hazard Mitigation Hierarchy for Rhodium Oxides



[Click to download full resolution via product page](#)

Caption: A diagram showing the hierarchy of controls for mitigating hazards associated with **rhodium oxides**, from most to least effective.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 12036-35-0, Rhodium oxide | lookchem [lookchem.com]
- 2. Rhodium(III) oxide 99.8 12036-35-0 [sigmaaldrich.com]
- 3. Rhodium oxide | 12036-35-0 [chemicalbook.com]
- 4. lookchem.com [lookchem.com]
- 5. chemicalpoint.eu [chemicalpoint.eu]
- 6. americanelements.com [americanelements.com]
- 7. Rhodium(IV) oxide - Wikipedia [en.wikipedia.org]
- 8. Rhodium Oxide - ESPI Metals [espimetals.com]
- 9. elementschina.com [elementschina.com]
- 10. WERCS Studio - Application Error [assets.thermofisher.com]
- 11. Rhodium oxide (RhO₂) | O₂Rh | CID 82936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. colonialmetals.com [colonialmetals.com]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. fishersci.dk [fishersci.dk]
- 16. eurolab.net [eurolab.net]
- 17. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 18. oecd.org [oecd.org]
- 19. Inhalation Toxicity Studies- OECD guidelines | PPTX [slideshare.net]

- 20. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 21. The toxicity of nanoparticles and their interaction with cells: an in vitro metabolomic perspective - Nanoscale Advances (RSC Publishing) DOI:10.1039/D2NA00534D [pubs.rsc.org]
- 22. aimdrjournal.com [aimdrjournal.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Rhodium Oxides: CAS Numbers and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082144#rhodium-oxide-cas-number-and-safety-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com